

Physicochemical properties of N-benzylideneaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzylideneaniline

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An In-depth Technical Guide to the Physicochemical Properties of **N-benzylideneaniline**

Introduction

N-benzylideneaniline, also known by synonyms such as benzalaniline and N,1-diphenylmethanimine, is an aromatic Schiff base with the chemical formula $C_{13}H_{11}N$.^[1] This compound is formed through the condensation reaction of benzaldehyde and aniline and is characterized by its central imine (azomethine) functional group ($-C=N-$), which connects a benzylidene group to a phenyl group.^{[1][2][3]} **N-benzylideneaniline** serves as a crucial intermediate and precursor in various fields, including the synthesis of dyes, pharmaceuticals, agrochemicals, and heterocyclic compounds.^{[1][4]} Its imine linkage makes it a valuable ligand in coordination chemistry for the preparation of metal complexes.^{[3][4]} Furthermore, Schiff bases derived from **N-benzylideneaniline** have garnered significant interest in drug development due to their wide range of observed biological activities, including potential anticancer, anti-inflammatory, and antimicrobial properties.^[3] This guide provides a comprehensive overview of its physicochemical properties, spectroscopic data, and key experimental protocols for its synthesis and characterization.

Core Physicochemical Properties

N-benzylideneaniline is typically a pale yellow to yellow-brown crystalline solid at room temperature.^{[1][3]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₁ N	[1][3][5][6]
Molecular Weight	181.23 - 181.24 g/mol	[1][3][5][6][7]
Appearance	White to pale yellow or yellow-brown crystalline powder/needles	[1][3][8]
Melting Point	49 - 54 °C	[1][3][5][9]
Boiling Point	300 °C at 760 mmHg	[1][3][8][9][10]
Density	0.956 - 1.045 g/cm ³	[1][3][9][10]
Flash Point	>110 °C (>230 °F)	[1][3][5][9][11]
Vapor Pressure	0.002 - 0.00299 mmHg at 25 °C	[1][3][6]
pKa	3.23 ± 0.30 (Predicted)	[1][3][9]
LogP	2.82	[3][12]
Refractive Index	1.55 - 1.6118	[1][9][10]

Solubility Profile

The molecular structure of **N-benzylideneaniline**, which features two largely nonpolar phenyl rings, dictates its solubility based on the "like dissolves like" principle.[13] It is generally insoluble in water but shows good solubility in a variety of common organic solvents.[1][13][14]

Solvent	Solubility	Reference(s)
Water	Insoluble / Partly Soluble	[1][5][8][9][10][14]
Ethanol	Soluble	[1][8][9][13][14]
Methanol	Soluble / Partly Soluble	[5][9][13]
Diethyl Ether	Soluble	[1][8]
Chloroform	Soluble	[1][5][9]
Acetic Anhydride	Soluble	[5][9][10]
Carbon Disulfide	Soluble	[10]
Acetone	Soluble	[14]

Spectroscopic and Structural Data

Spectroscopic analysis is essential for the identification, characterization, and purity assessment of **N-benzylideneaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Spectrum	Chemical Shift (δ) / ppm	Multiplicity	Assignment	Reference(s)
^1H NMR (CDCl ₃)	~8.43	Singlet	Azomethine proton (-CH=N-)	[1][3][15]
	~7.20 - 7.92	Multiplet	Aromatic protons	[1][15]
^{13}C NMR	~160.4 - 193.8	-	Azomethine carbon (C=N)	[1][16][17]

| | ~120.8 - 152.1 | - | Aromatic carbons [1] |

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment	Reference(s)
--------------------------------	------------	--------------

| ~1625 - 1629 | C=N (azomethine) stretching vibration |[1][3][18][19] |

Mass Spectrometry (MS)

Technique	m/z	Assignment	Reference(s)
EI	181	M ⁺ (Molecular ion)	[3]
	180	[M-H] ⁺	[3]

| | 77 | C₆H₅⁺ (Phenyl cation) |[3] |

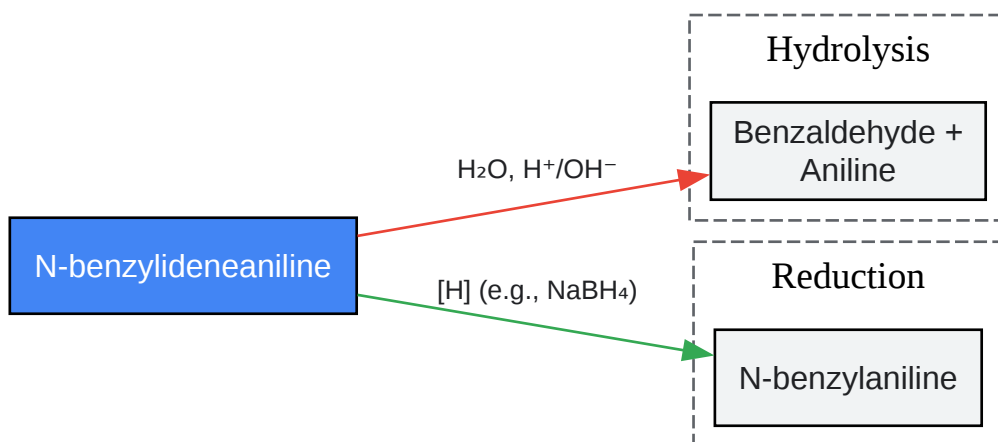
Crystal Structure

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[1]
Space Group	P 1 21/c 1	[1][6]
Cell Length a	11.9503 Å	[1][6]
Cell Length b	7.9347 Å	[1][6]
Cell Length c	12.1664 Å	[1][6]

| Cell Angle β | 118.321° |[1][6] |

Chemical Reactivity

The chemical behavior of **N-benzylideneaniline** is primarily dictated by the reactivity of its imine functional group. The electrophilic imine carbon is susceptible to attack by nucleophiles, and the C=N double bond can undergo various transformations.



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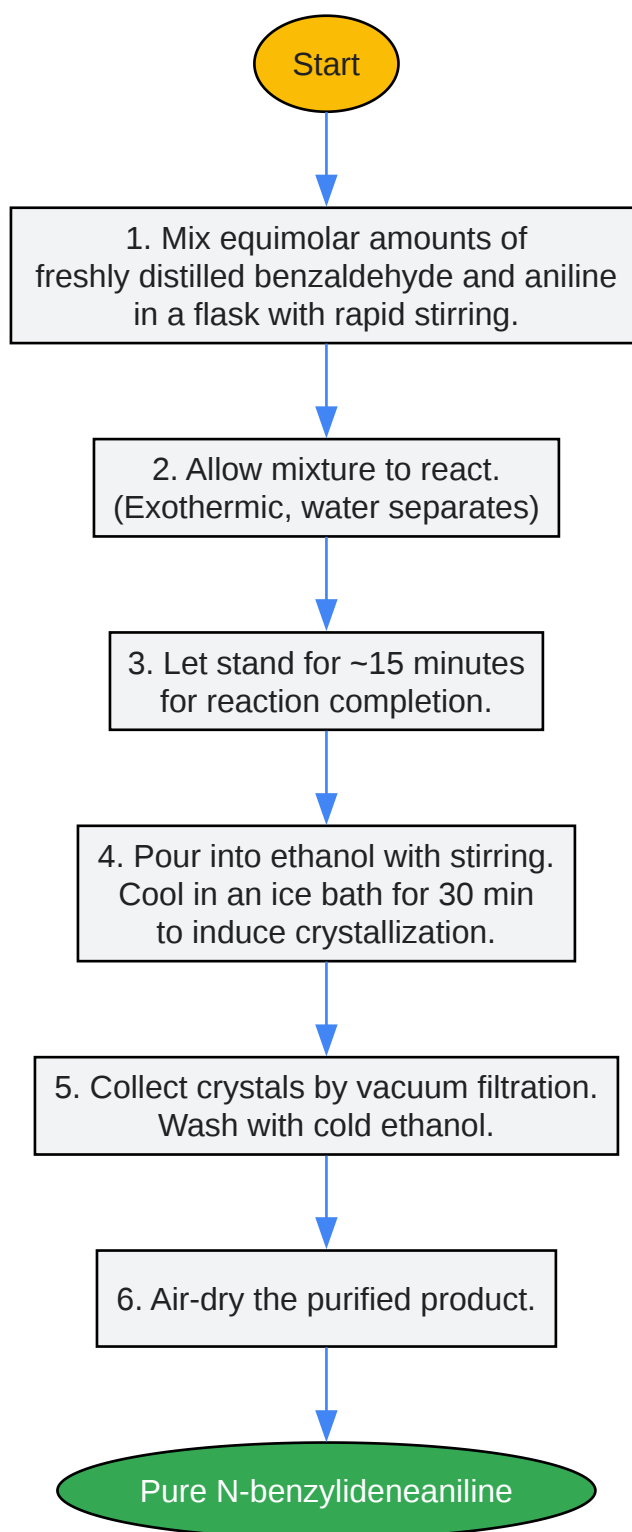
Caption: Key reactions of **N-benzylideneaniline**.

- Hydrolysis: As a Schiff base, **N-benzylideneaniline** is susceptible to hydrolysis, particularly under acidic or basic conditions, which cleaves the imine bond to regenerate the parent benzaldehyde and aniline.^[1]
- Reduction: The carbon-nitrogen double bond can be readily reduced to form the corresponding secondary amine, N-benzylaniline.^[1]

Experimental Protocols

Protocol 5.1: Synthesis of N-benzylideneaniline

The most common laboratory synthesis involves the direct condensation of benzaldehyde and aniline. This reaction is often exothermic and can proceed without a catalyst.^{[3][20]}



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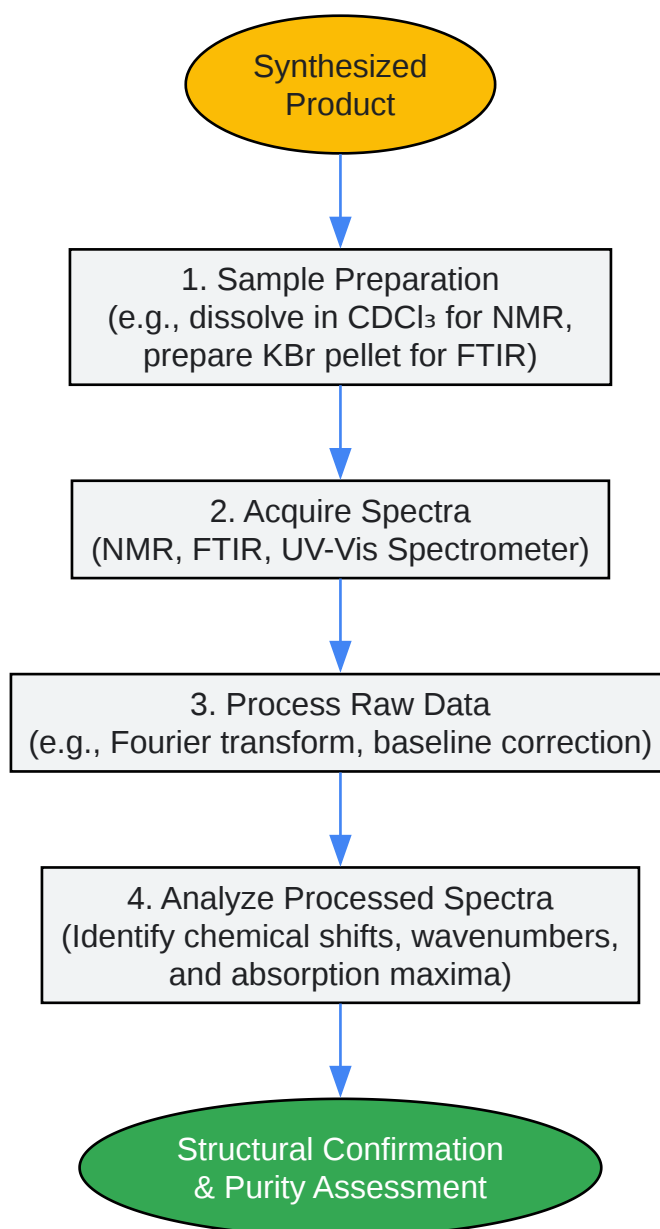
Caption: Experimental workflow for the synthesis of **N-benzylideneaniline**.

Methodology:

- In a round-bottomed flask equipped with a mechanical stirrer, place one molar equivalent of freshly distilled benzaldehyde.[\[3\]](#)[\[21\]](#)
- While stirring rapidly, add one molar equivalent of freshly distilled aniline. An exothermic reaction should occur within seconds, accompanied by the separation of water.[\[3\]](#)[\[21\]](#)
- Allow the mixture to stand for approximately 15 minutes to ensure the reaction goes to completion.[\[3\]](#)[\[21\]](#)
- Pour the resulting mixture into a beaker containing 95% ethanol with vigorous stirring.[\[3\]](#)[\[21\]](#)
- Induce crystallization by allowing the mixture to stand at room temperature for 10 minutes, followed by placing it in an ice bath for at least 30 minutes.[\[3\]](#)[\[21\]](#)
- Collect the resulting pale yellow crystals by filtration using a Büchner funnel.[\[1\]](#)[\[20\]](#)
- Wash the collected product with a small amount of cold 95% ethanol and allow it to air-dry.[\[1\]](#)[\[22\]](#)
- For higher purity, the crude product can be recrystallized from 85% ethanol.[\[1\]](#)[\[22\]](#)

Protocol 5.2: Spectroscopic Characterization

Following synthesis, the identity and purity of the compound are confirmed using various spectroscopic techniques.



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Caption: General workflow for spectroscopic analysis.

Methodologies:

- FTIR Spectroscopy: Prepare the sample as a KBr pellet or a Nujol mull. Acquire the spectrum using an FTIR spectrometer, typically in the range of 4000-400 cm⁻¹. Analyze the spectrum for characteristic peaks, particularly the C=N stretch around 1625 cm⁻¹.^{[1][3]}

- NMR Spectroscopy: Dissolve a small amount (e.g., 40-45 mg) of purified **N-benzylideneaniline** in approximately 0.5 mL of a deuterated solvent, such as CDCl_3 , in an NMR tube.[1][15] Acquire ^1H and ^{13}C NMR spectra and process the data to identify the chemical shifts corresponding to the azomethine and aromatic protons/carbons.[1][2]
- UV-Vis Spectroscopy: Prepare a dilute solution of the compound in a suitable UV-transparent solvent like ethanol. Use a dual-beam UV-Vis spectrophotometer to measure the absorbance of the solution over a wavelength range (e.g., 200-800 nm), using the pure solvent as a reference.[2]

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- To cite this document: BenchChem. [Physicochemical properties of N-benzylideneaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585371#physicochemical-properties-of-n-benzylideneaniline]

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